

Technical Guide: NMR Characterization of 2-Chloro-4-(trifluoromethoxy)pyrimidine

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Compound of Interest

Compound Name: 2-Chloro-4-(trifluoromethoxy)pyrimidine
CAS No.: 1261884-70-1
Cat. No.: B1435382

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Executive Summary & Structural Significance

Compound: **2-Chloro-4-(trifluoromethoxy)pyrimidine** Formula: C

H

ClF

N

O Molecular Weight: 198.53 g/mol

The **2-chloro-4-(trifluoromethoxy)pyrimidine** scaffold is a "privileged structure" in drug discovery. The 2-chloro position serves as a versatile electrophile for S

Ar reactions (typically with amines), while the 4-trifluoromethoxy (-OCF₃) group acts as a lipophilic bioisostere for chlorine or methyl groups.

Characterizing this molecule requires understanding the interplay between the electron-deficient pyrimidine ring and the unique electronic properties of the -OCF

group (inductively withdrawing yet capable of weak resonance donation).

Theoretical Spin System Analysis

Before data acquisition, the researcher must predict the spin system to differentiate real signals from artifacts or impurities.

¹H NMR Spin System

The molecule possesses two aromatic protons at positions C5 and C6.

- Spin System: AX system (two non-equivalent protons with strong coupling).
- Coupling (): Typical vicinal coupling for pyrimidines is 5.0 – 5.5 Hz.
- Chemical Shift Logic:
 - H6: Located adjacent to the ring nitrogen (deshielding zone). Expect a significant downfield shift (ppm).
 - H5: Located adjacent to the -OCF substituent. While -OCF is electron-withdrawing (), it is less de-shielding than a -CF group due to the oxygen atom's resonance contribution. Expect a shift upfield relative to H6 (ppm).

¹³C NMR & ¹⁹F Coupling

The presence of the -OCF

group introduces complex splitting patterns due to Heteronuclear Spin-Spin Coupling ().

- OCF

Carbon: Will appear as a quartet due to one-bond coupling to three equivalent fluorine atoms (Hz).

- Ipso Carbon (C4): Will appear as a quartet (or broad singlet) due to three-bond coupling (), typically small (Hz).

Experimental Protocol

Sample Preparation[1][2]

- Solvent Selection:DMSO-d

is recommended for polarity matching and preventing aggregation. CDCl

is acceptable but may show concentration-dependent shifts.

- Concentration: 10–15 mg in 0.6 mL solvent.
- Tube: Standard 5 mm NMR tube. Warning: Ensure the tube is free of acetone traces, which can overlap with the C5 region in ^{13}C NMR.

Acquisition Parameters (Bruker/Varian Standard)

Parameter	1H NMR	13C NMR	Notes
Pulse Angle	30°	30°	Avoid 90° for quantitation unless T1 is known.
Relaxation Delay (D1)	1.0 s	2.0 - 5.0 s	Critical: The quaternary carbons (C2, C4) and OCF have long T1 times. Short D1 leads to missing peaks.
Scans (NS)	16	512 - 1024	Fluorine splitting reduces signal height; more scans needed for 13C.
Spectral Width	-2 to 14 ppm	-10 to 220 ppm	Ensure OCF quartet (~120 ppm) is captured.

Data Interpretation & Assignment

1H NMR Spectrum (400 MHz, DMSO-d)

Note: Values are refined estimates based on substituent additivity rules derived from 2-chloropyrimidine and 4-(trifluoromethoxy)benzene analogs.

Assignment	Shift (ppm)	Multiplicity	Coupling (Hz)	Mechanistic Rationale
H6	8.75 – 8.85	Doublet (d)		Deshielded by adjacent Ring Nitrogen (anisotropic effect).
H5	7.40 – 7.55	Doublet (d)		Shielded relative to H6; Ortho to -OCF group.

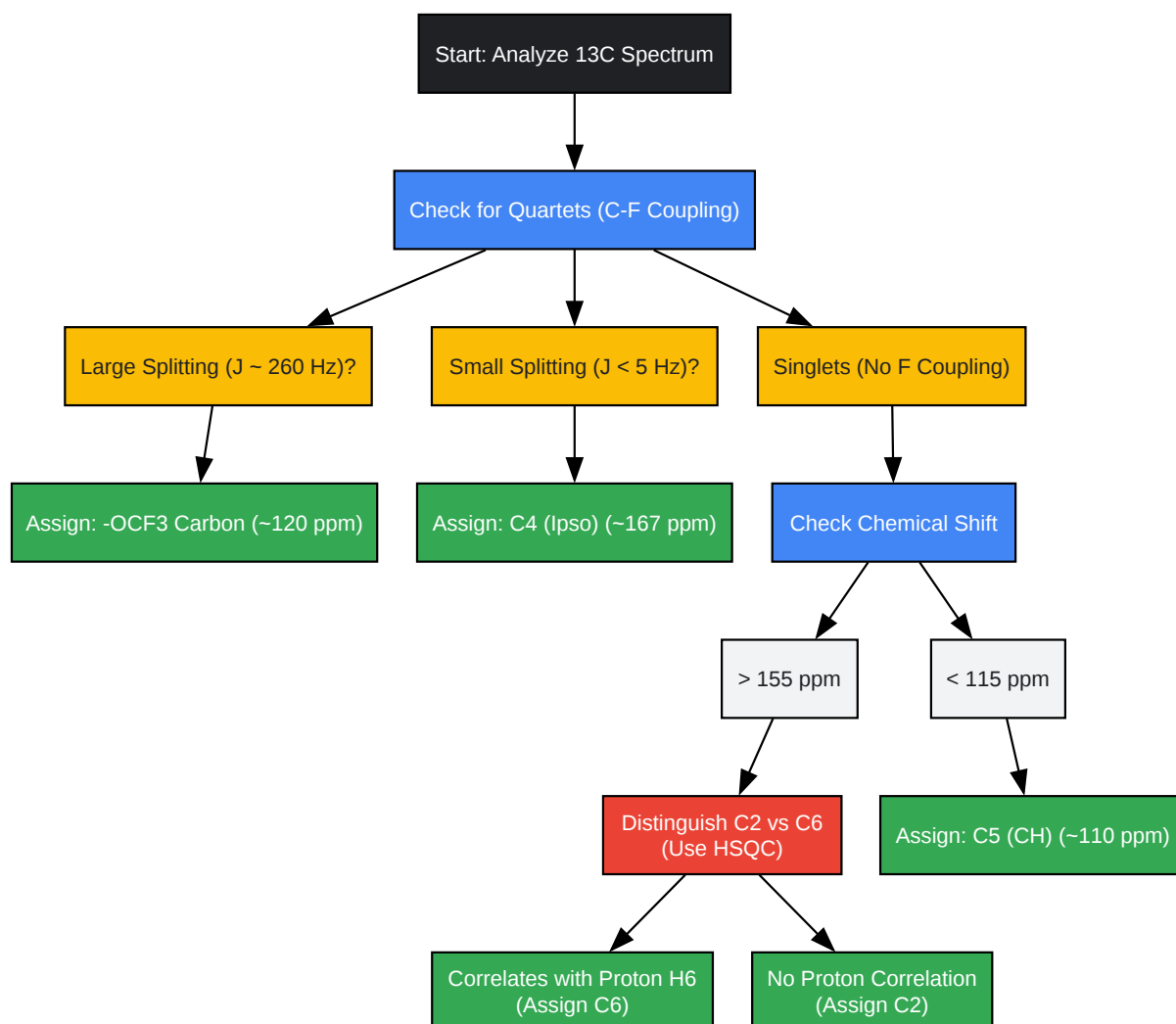
¹³C NMR Spectrum (100 MHz, DMSO-d)

The ¹³C spectrum is the definitive confirmation tool due to the characteristic C-F splitting.

Carbon	Shift (ppm)	Multiplicity	(Hz)	Mechanistic Rationale
C4 (Ipso)	166.0 – 168.0	Quartet (q)		Deshielded by Oxygen; weak 3-bond coupling to F.
C2 (Cl-C=N)	158.0 – 160.0	Singlet (s)	-	Deshielded by Cl and two Nitrogens.
C6 (HC=N)	159.0 – 161.0	Singlet (s)	-	High shift due to C=N bond character.
-OCF	119.0 – 121.0	Quartet (q)	~260	Diagnostic Peak. Huge 1-bond coupling to 3 Fluorines.
C5 (HC=C)	108.0 – 112.0	Singlet (s)	-	Most shielded carbon (beta to nitrogens).

Visualization: Assignment Workflow

The following diagram illustrates the logical decision tree for assigning the peaks, ensuring no confusion between the C2 and C6 carbons.



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Caption: Logic flow for unambiguous ¹³C NMR assignment of **2-Chloro-4-(trifluoromethoxy)pyrimidine**.

Troubleshooting & Common Artifacts

Missing Quaternary Carbons

Issue: The C2, C4, and OCF

signals are absent in the ^{13}C spectrum. Cause: Long relaxation times (T_1) of quaternary carbons and carbons attached to fluorine. Solution: Increase the Relaxation Delay (D_1) to 3–5 seconds. Do not rely on standard "quick" carbon scans ($D_1=1\text{s}$).

"Ghost" Peaks in ^1H NMR

Issue: Small peaks appearing near 8.0 ppm. Cause: Hydrolysis. The 2-chloro group is labile. In the presence of water (in DMSO), it can hydrolyze to the 2-hydroxy derivative (uracil derivative), which tautomerizes. Validation: Check for a broad singlet >10 ppm (NH/OH) which indicates hydrolysis.

Rotamers

While rare for this specific rigid scaffold, hindered rotation of the -OCF

group is theoretically possible at very low temperatures, but at room temperature (298K), the -OCF

group rotates freely, averaging the signal to a clean quartet.

References

- Chemical Shift Principles: Pretsch, E., Bühlmann, P., & Badertscher, M. (2009). Structure Determination of Organic Compounds. Springer.^[1] (General reference for additivity rules).
- OCF₃ Group NMR Characteristics: Leroux, F. R., et al. (2009). "The Trifluoromethoxy Group: A Pharmacophore with Broad Utility." ChemMedChem.
- Pyrimidine NMR Data: "2-Chloropyrimidine ^1H NMR Spectrum." ChemicalBook.
- Analog Comparison: "2-Chloro-4-(trifluoromethyl)pyrimidine NMR." Sigma-Aldrich / Merck.

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